Comprehensive Reference Standard Qualification Guide: 2,3-Dihydro-5-benzofuranethanol Methanesulfonate

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Compound of Interest

Compound Name:	*2,3-Dihydro-5-benzofuranethanolMethanesulfonate*
Cat. No.:	*B12087885*

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals
Molecule: 2,3-Dihydro-5-benzofuranethanol methanesulfonate (Darifenacin Impurity B) | CAS No: 136081-60-2

The Scientific Imperative for Qualification

In pharmaceutical development, the rigorous control of impurities is not merely a regulatory hurdle; it is a fundamental requirement for patient safety. According to ICH Q3A(R2) guidelines, organic impurities arising during the manufacturing of active pharmaceutical ingredients (APIs) must be strictly controlled, with specific thresholds established for their reporting, identification, and qualification[1].

2,3-Dihydro-5-benzofuranethanol methanesulfonate is a critical synthetic intermediate and a known process impurity (Impurity B) in the production of Darifenacin Hydrobromide[2], a medication utilized to treat urinary incontinence by acting as an M3 muscarinic acetylcholine receptor antagonist[3].

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Because this molecule is an alkyl sulfonate—a class of highly reactive electrophiles with the potential to act as mutagenic impurities—its accurate quantitation in the final API is paramount. To achieve this, analytical laboratories must utilize a highly characterized primary reference standard. While commercial "off-the-shelf" standards are available, they frequently rely solely on chromatographic area percent for their assay value. This approach ignores "invisible" impurities such as moisture, residual solvents, and inorganic salts. If an inflated standard is used to quantify the impurity in your API, you risk underestimating the actual impurity content, potentially leading to batch failure or clinical risk.

To establish an unimpeachable primary standard, laboratories must employ a self-validating Mass Balance Approach, as recommended by USP General Chapter <11>[4].

Chemical Pathway & Impurity Carryover

To understand why specific orthogonal tests are required, we must first analyze the molecule's origin. The impurity is formed when the starting material, 2-(2,3-Dihydro-1-benzofuran-5-yl)ethan-1-ol[5], is reacted with methanesulfonyl chloride. Unreacted starting materials, solvent residues from this step, and degradation products form the baseline of potential contaminants.

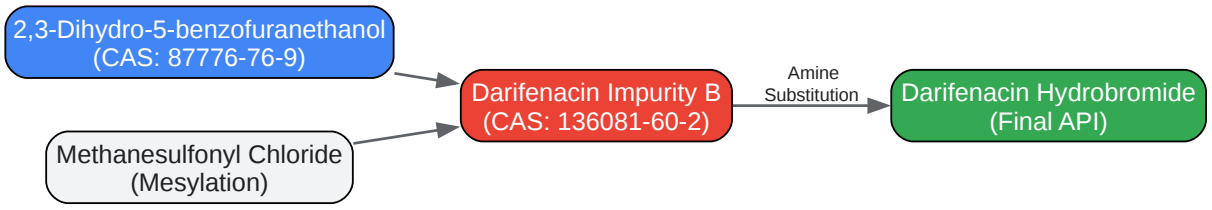

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Figure 1: Synthetic pathway demonstrating the formation and carryover of Darifenacin Impurity B.

Self-Validating Qualification Workflow

A primary reference standard cannot be assayed against itself. Therefore, its assigned value must be derived from independently determined components[4]. The workflow below outlines the logical progression from structural confirmation to absolute purity assignment.

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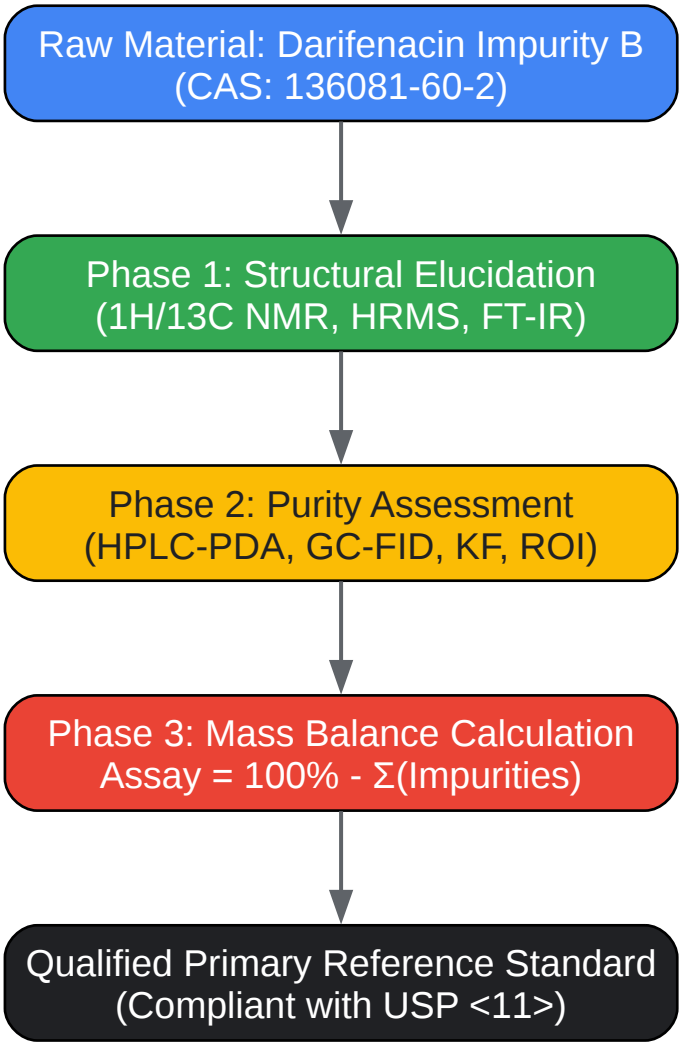

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Figure 2: Self-validating mass balance workflow for primary reference standard qualification.

Phase 1: Structural Elucidation Methodologies

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Procedure: Dissolve ~10 mg of the candidate material in 0.6 mL of deuterated chloroform (

) containing TMS as an internal standard. Acquire 1H (400 MHz) and 13C (100 MHz) spectra.
  - Causality: NMR provides an exact map of the carbon-hydrogen framework. The presence of a distinct 3-proton singlet near

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3.0 ppm confirms the methanesulfonate methyl group (

), while the aromatic integration confirms the intact benzofuran core. This validates the success of the mesylation reaction and rules out unreacted starting material.

- High-Resolution Mass Spectrometry (HRMS):
  - Procedure: Prepare a 1 µg/mL solution in LC-MS grade acetonitrile. Analyze via LC-ESI-TOF in positive ion mode.
  - Causality: HRMS determines the exact monoisotopic mass. For

    , the theoretical

    is 243.0686. Achieving a mass error of < 5 ppm creates a self-validating proof of the empirical formula, effectively ruling out isobaric contaminants.
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - Procedure: Analyze the neat powder using an Attenuated Total Reflectance (ATR) accessory. Scan from 4000 to 400 cm^{-1}.
  - Causality: FT-IR is highly specific for functional groups. The observation of strong asymmetric and symmetric S=O stretching vibrations at ~1350 cm^{-1} and ~1175 cm^{-1} definitively confirms the presence of the sulfonate ester linkage.

Phase 2: Purity Assessment (The Mass Balance Components)

- HPLC-PDA (Organic Impurities):
  - Procedure: Prepare a 1.0 mg/mL sample in diluent. Inject 10 µL onto a C18 column (150 x 4.6 mm, 3 µm) using a stability-indicating gradient of 0.1% TFA in water and Acetonitrile. Monitor at 220 nm.
  - Causality: A gradient method ensures the separation of the target molecule from structurally similar precursors[5]. Utilizing a Photodiode Array (PDA) detector allows for

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peak purity assessment across the UV spectrum, ensuring no hidden impurities are co-eluting with the main peak.

- Headspace GC-FID (Residual Solvents):
  - Procedure: Dissolve 100 mg of the sample in N,N-Dimethylformamide (DMF) in a headspace vial. Equilibrate at 80°C for 20 minutes and inject the headspace onto a DB-624 column.
  - Causality: Sulfonate synthesis typically utilizes solvents like dichloromethane and bases like triethylamine. These volatile compounds do not absorb UV light at 220 nm. GC-FID quantifies these "invisible" impurities so they can be subtracted from the total mass.
- Karl Fischer Titration (Water Content):
  - Procedure: Transfer ~50 mg of the sample into a coulometric Karl Fischer titration cell[4]. Titrate to the electrometric endpoint.
  - Causality: Alkyl sulfonates can be hygroscopic. Water acts as a silent diluent; quantifying it is mandatory to prevent the artificial inflation of the standard's potency.
- Residue on Ignition (Inorganic Impurities):
  - Procedure: Ignite a crucible, cool, and weigh. Add ~1.0 g of sample, moisten with sulfuric acid, and heat gently until white fumes cease. Ignite in a muffle furnace at 600°C until constant weight.
  - Causality: This test quantifies residual inorganic salts (e.g., sodium chloride from aqueous workups or catalyst residues) that are undetectable by HPLC and GC.

Phase 3: Value Assignment

- Procedure: Calculate the final assigned assay using the following mass balance equation:

```
graphic Purity
100
)
\text{Assay (% w/w)}graphic Purity}}{100}
```

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- Causality: This mathematical model ensures every fraction of the material's mass is accounted for. By mathematically removing the non-organic fractions before applying the chromatographic purity, the resulting value represents the true, absolute mass fraction of the target molecule.

Comparative Performance Data

To illustrate the critical difference between a basic commercial grade standard and a fully qualified primary reference standard, consider the comparative data below. Relying on the commercial COA would result in a 1.25% overestimation of the standard's purity, directly causing an under-reporting of Impurity B in the final Darifenacin API.

Table 1: Performance Comparison: In-House Qualified Primary Standard vs. Commercial Grade

Analytical Parameter	Commercial Grade (Typical COA)	In-House Qualified Primary Standard	Analytical Method
Structural Identity	Conforms (Basic NMR/IR)	Conforms (1H/13C NMR, HRMS, IR)	Orthogonal Elucidation
Chromatographic Purity	98.0% (Area %)	99.65% (Area %)	HPLC-PDA
Water Content	Not Reported / 1.0%	0.12%	Coulometric KF
Residual Solvents	Not Reported	0.08% (Dichloromethane)	HS-GC-FID
Inorganic Residues	Not Reported	< 0.05%	Residue on Ignition
Assigned Assay	~98.0% (As is)	99.40% (Mass Balance)	USP <11> Calculation

References

- CAS No : 87776-76-9 | Product Name : 2,3-Dihydro-5-benzofuranethanol Source: Pharmaffiliates URL

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- CAS No : 136081-60-2 | Product Name : 2,3-Dihydro-5-benzofuranethanol methanesulfonate Source: Pharmaffiliates URL
- Source: USP.
- 2-(2,3-Dihydro-1-benzofuran-5-yl)
- Impurity guidelines in drug development under ICH Q3 Source: AMSbiopharma URL

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